

Technical Guide: Physical Properties of 2-Bromo-1,1-difluoroethane

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Compound of Interest

Compound Name: 2-Bromo-1,1-difluoroethane

Cat. No.: B1266208

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Introduction

2-Bromo-1,1-difluoroethane, with the CAS number 359-07-9, is a halogenated hydrocarbon with the chemical formula $C_2H_3BrF_2$.^{[1][2][3]} This document provides a comprehensive overview of its core physical properties, essential for its application in research, synthesis, and pharmaceutical development. The data presented is a compilation from various sources, and standardized experimental protocols for their determination are detailed.

Core Physical Properties

The physical characteristics of **2-Bromo-1,1-difluoroethane** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Physical Property	Value	Units	Notes
Molecular Weight	144.95	g/mol	[1][2][3]
Appearance	Colorless liquid	-	[1]
Boiling Point	57 - 57.3	°C	At standard atmospheric pressure. [2][4][5][6]
Melting Point	-74.9 to -75	°C	[2][4][5]
Density	1.824	g/mL	At 18 °C.[4][5]
Refractive Index	1.394	-	At 10 °C.[5]
Vapor Pressure	233	mmHg	At 25 °C.[5]
Water Solubility	~795	mg/L	Sparingly soluble.[1]
LogP (Octanol-Water Partition Coefficient)	1.64640	-	Indicates moderate lipophilicity.[2]

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties of liquid compounds like **2-Bromo-1,1-difluoroethane**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small sample volumes and provides a reasonably accurate determination of the boiling point.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Capillary tube (sealed at one end)

- Small test tube
- Sample of **2-Bromo-1,1-difluoroethane**

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (e.g., paraffin oil in a Thiele tube).
- The bath is heated gently. Initially, a stream of bubbles will emerge from the capillary tube as the air expands.
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be observed.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^{[3][7]}

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- The container is filled with a known volume of **2-Bromo-1,1-difluoroethane**.
- The mass of the container with the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container.
- The density is calculated by dividing the mass of the liquid by its volume.[\[1\]](#)[\[6\]](#)
- The temperature of the liquid should be recorded as density is temperature-dependent.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Sample of **2-Bromo-1,1-difluoroethane**
- Dropper

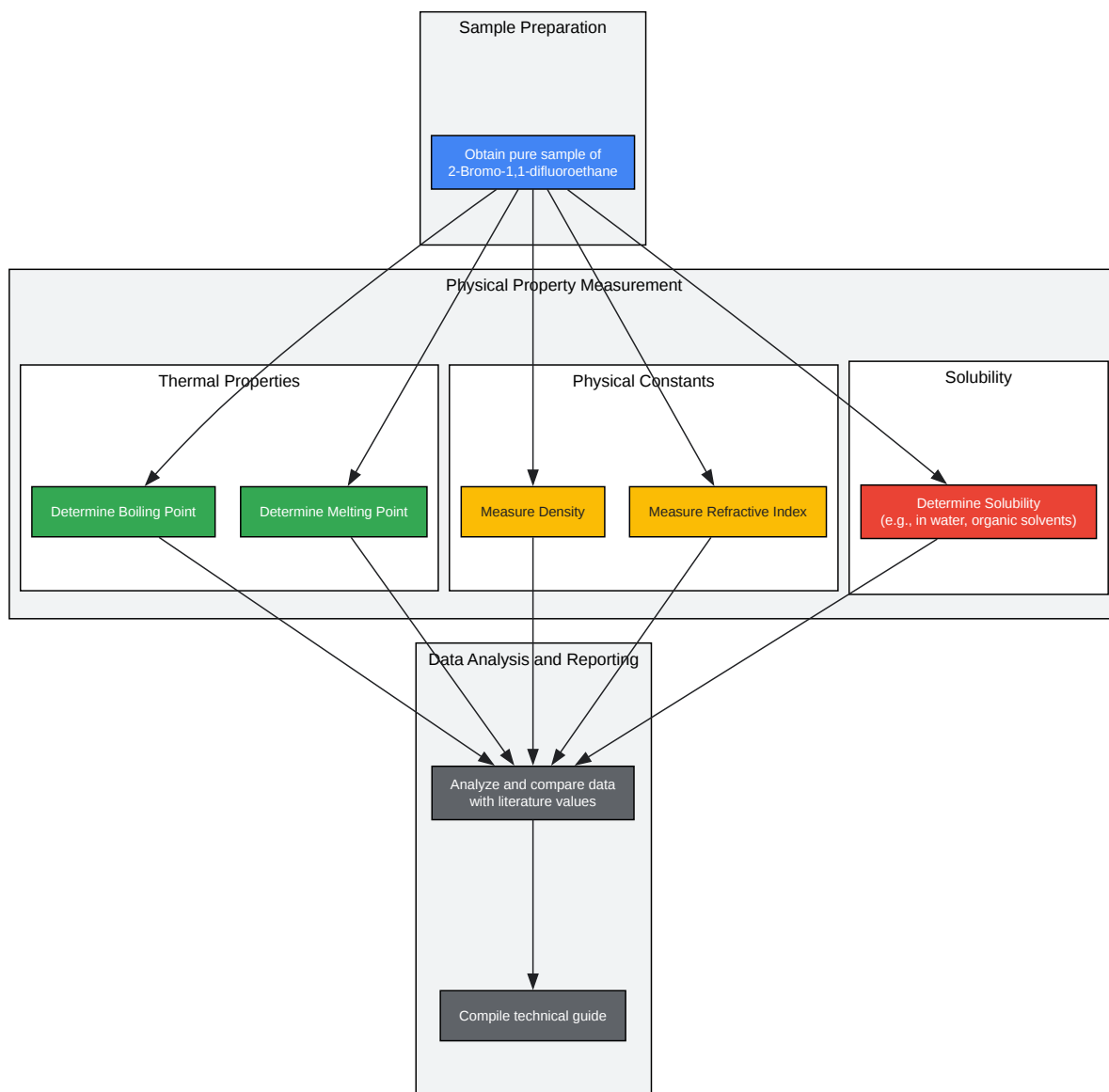
Procedure:

- The Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- The prism of the refractometer is cleaned with a suitable solvent and allowed to dry.
- A few drops of the **2-Bromo-1,1-difluoroethane** sample are placed on the prism.

- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.
- The light source is adjusted, and the eyepiece is used to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to center the crosshairs on the dividing line.
- The refractive index is read directly from the instrument's scale.[8]

Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid sample.



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Caption: Workflow for Physical Property Determination.

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